

oleandrin concentration in leaves vs flowers

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Compound Focus: Oleandrin

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Oleandrin Concentration by Plant Part

The following table consolidates findings from multiple studies on **oleandrin** concentration in different parts of the *Nerium oleander* plant.

Plant Part	Concentration Range	Notes	Source (Location)
Leaves	0.12 - 5.49 mg/g (0.012% - 0.549%)	Often the plant part with the highest concentration after roots; varies by region, cultivar, and environment [1] [2] [3].	Algeria, Syria
Flowers	0.05 - 0.25 mg/g (0.005% - 0.025%)	Consistently contains a lower concentration of oleandrin than leaves [1] [3].	Algeria, Syria
Roots	0.12 - 0.64 mg/g	Reported to have the highest concentration, 1.5 to 2 times greater than leaves [1].	Syria
Stems/Branches	0.04 - 0.62 mg/g (0.004% - 0.062%)	Typically contains the lowest concentration of oleandrin [1] [3].	Algeria, Syria

Experimental Protocols for Quantification

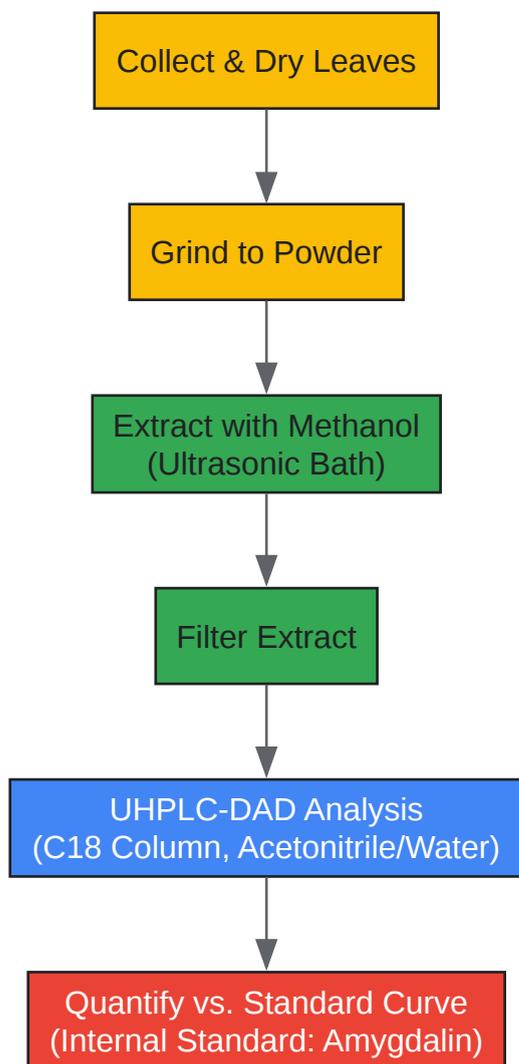
The data in the summary table is generated primarily through chromatographic techniques. Here are the detailed methodologies for the two most relevant studies:

Protocol 1: UHPLC-DAD Method for Dried Leaves (2024) [2]

This recent study developed a validated Ultra-High-Performance Liquid Chromatography method coupled with a Diode Array Detector (UHPLC-DAD).

- **Sample Preparation:** Dried leaf samples were ground into a homogeneous powder. A precise weight was extracted with **methanol** using an ultrasonic bath.
- **Chromatography:**
 - **Column:** Reversed-phase C18 column.
 - **Mobile Phase:** A gradient of **water** and **acetonitrile**, both acidified with **orthophosphoric acid**.
 - **Detection:** DAD at a wavelength of **220 nm**.
 - **Internal Standard:** **Amygdalin** was used for accurate quantification.
- **Method Validation:** The method was validated for **linearity** (0.1–25 µg/mL), **precision**, and **accuracy**, meeting international standards for analytical chemistry.

The workflow for this protocol can be summarized as follows:



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*Experimental workflow for UHPLC-DAD analysis of **oleandrin**.*

Protocol 2: HPLC-DAD Analysis Across Algeria (2017) [3]

This broader survey study used High-Performance Liquid Chromatography (HPLC) to analyze samples from across Algeria.

- **Sample Preparation:** Plant materials were rapidly dried at **80°C for 40 minutes** immediately after collection to preserve stability. The dried material was then powdered.
- **Extraction:** Powdered samples were mixed with a **methanol-water (9:1)** solution. The extraction involved **vortexing, sonication, and centrifugation**. The supernatant was then concentrated using a **rotary evaporator**.

- **Chromatography:**
 - **Apparatus:** Waters 2695 system with a **Symmetry C18 column**.
 - **Detection:** Diode Array Detector (DAD).
- **Quantification:** **Oleandrin** was quantified against a reference standard of known purity.

Key Influencing Factors & Toxicological Significance

For researchers, it is critical to understand that **oleandrin** concentration is not static and is influenced by several factors:

- **Plant Organ:** The consistent finding across studies is a clear hierarchy: **Roots > Leaves > Flowers > Stems/Branches** [1] [3].
- **Environmental & Genetic Factors:** Significant variations in **oleandrin** levels are linked to the plant's **geographical location** (wild vs. cultivated) [2], **soil conditions**, **light exposure**, and the specific **cultivar or "variety"** of the plant [3].

From a drug development and safety perspective, the high concentration in leaves is doubly important. Not only does it identify leaves as the most viable raw material for extraction, but it also underscores the severe toxicity risk, as ingestion of even a few leaves can be fatal [4] [2].

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